

# Personal protective equipment for handling 2-(1H-Imidazol-2-yl)pyridine

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## Compound of Interest

Compound Name: 2-(1H-Imidazol-2-yl)pyridine

Cat. No.: B096035

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## Essential Safety and Handling Guide for 2-(1H-Imidazol-2-yl)pyridine

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-(1H-Imidazol-2-yl)pyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **2-(1H-Imidazol-2-yl)pyridine**
- Synonyms: 2-(2-pyridyl)imidazole, 2-(2'-Pyridyl)imidazole
- CAS Number: 18653-75-3[1]
- Molecular Formula: C<sub>8</sub>H<sub>7</sub>N<sub>3</sub>[1]
- Molecular Weight: 145.16 g/mol [2]

Hazard Summary: **2-(1H-Imidazol-2-yl)pyridine** is classified as harmful if swallowed.[1][2]

While specific data for this compound is limited, its structural components—a pyridine ring and an imidazole ring—suggest that it should be handled with care, following best practices for

pyridine derivatives.[3] Pyridine and its derivatives are often toxic and can be flammable.[3]  
Minimizing inhalation of vapors and skin contact is crucial.[3][4]

GHS Hazard Information:

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning[1]
- Hazard Statement: H302: Harmful if swallowed[1][2]
- Precautionary Statements: P264, P270, P301 + P312, P501

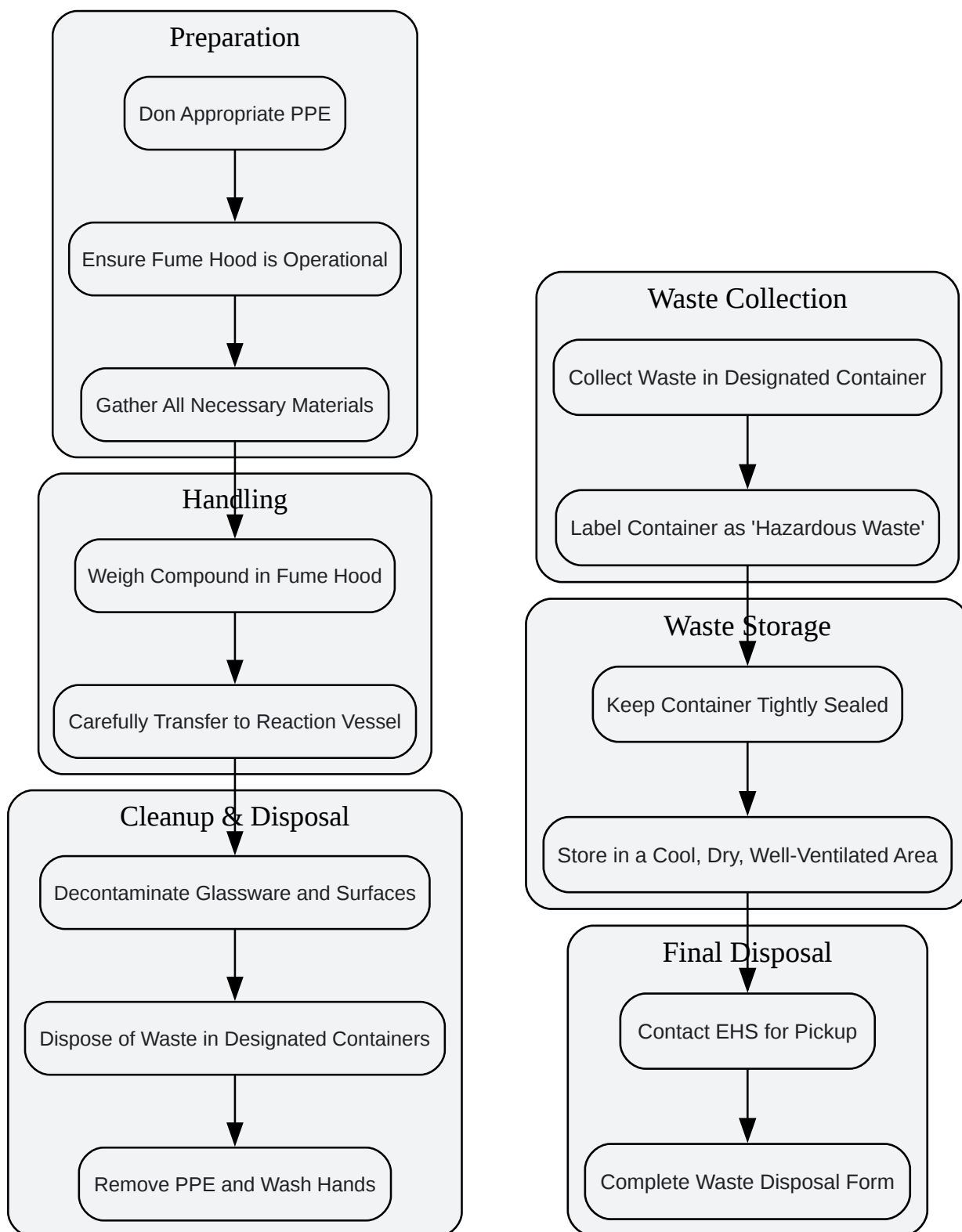
## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **2-(1H-Imidazol-2-yl)pyridine**.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes.
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. <sup>[5]</sup> Inspect gloves for any tears or punctures before use.
Body	Laboratory Coat	A fully buttoned lab coat should be worn to protect against skin contact. <sup>[5]</sup>
Respiratory	Fume Hood or Respirator	All handling of 2-(1H-Imidazol-2-yl)pyridine should be conducted in a certified chemical fume hood to minimize inhalation exposure. <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup> If a fume hood is not available, a respirator may be necessary.

## Operational Plan: Handling 2-(1H-Imidazol-2-yl)pyridine

A strict operational plan is critical for the safe handling of this compound. The following workflow outlines the necessary steps from preparation to cleanup.



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## References

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